

# Personal protective equipment for handling GPR139 agonist-2

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## Compound of Interest

Compound Name: GPR139 agonist-2

Cat. No.: B15136043

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## Essential Safety and Handling Guide for GPR139 Agonist-2

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **GPR139 agonist-2**. Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk to personnel and the environment.

### Compound Information

Identifier	Value
Product Name	GPR139 agonist-2
CAS Number	2983118-29-0[1][2][3][4]
Intended Use	For research use only.
Storage	Store the container tightly closed in a dry, cool, and well-ventilated place.[1]

## Hazard Identification and Personal Protective Equipment (PPE)

**GPR139 agonist-2** is a potent research compound. While a specific, comprehensive hazard profile is not publicly available, it should be handled with care, assuming it may be hazardous. The primary routes of exposure are inhalation, skin contact, and eye contact.[1][5][6]

A thorough risk assessment should be conducted before handling this compound to determine the appropriate level of personal protective equipment.[7][8] The following table summarizes recommended PPE for various laboratory activities.

Activity	Recommended PPE	Rationale
Weighing and Dispensing (Powders)	- Full-face powered air-purifying respirator (PAPR) or a fit-tested N95/N100 respirator.[9] - Disposable, solid-front lab coat with tight-fitting cuffs. - Double-gloving (e.g., nitrile gloves).[8][10] - Safety glasses or goggles (if not using a full-face respirator). [1][9]	High risk of aerosolization and inhalation of potent powders. Full respiratory protection is essential. Double-gloving provides an extra barrier against contamination.[7]
Solution Preparation	- Chemical fume hood or other ventilated enclosure. - Lab coat. - Safety glasses with side shields or chemical splash goggles.[1] - Single pair of chemical-resistant gloves (e.g., nitrile).	Reduced risk of aerosolization compared to handling powders, but potential for splashes and spills exists. Engineering controls like a fume hood are the primary means of protection.[7]
In Vitro / In Vivo Dosing	- Lab coat. - Safety glasses. - Appropriate gloves for the solvent and compound.	Focus on preventing skin contact and eye exposure. The specific procedure will dictate the level of containment needed.[7]

Note: Always inspect gloves prior to use and wash hands thoroughly before and after handling the compound.[1][10]

## First Aid Measures

In case of exposure, follow these first aid measures immediately:

Exposure Route	First Aid Procedure
After Inhalation	If breathed in, move person into fresh air. If not breathing, give artificial respiration. Consult a physician.
In case of Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor. <a href="#">[1]</a>
In case of Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor. <a href="#">[1]</a>
If Swallowed	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. <a href="#">[1]</a>

## Spills and Accidental Release

In the event of a spill, take the following steps:

- Evacuate personnel to safe areas.
- Wear appropriate personal protective equipment, including a respirator if dust is generated.
- Avoid dust formation and breathing vapors, mist, or gas.[\[1\]](#)
- Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[\[1\]](#)
- Collect the spillage using spark-proof tools and explosion-proof equipment.
- Keep the spilled chemical in suitable, closed containers for disposal.[\[1\]](#)

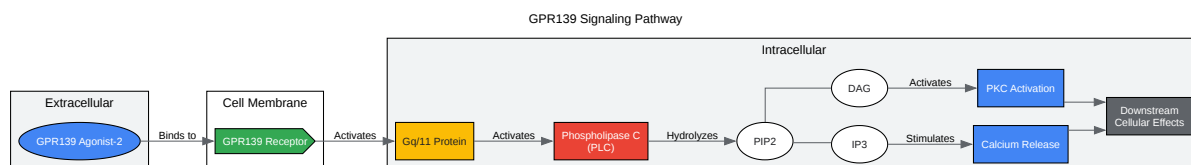
## Disposal Plan

All waste containing **GPR139 agonist-2** must be treated as hazardous waste.

Waste Type	Disposal Procedure
Unused/Expired Compound	- Do not dispose of down the drain or in regular trash.[7] - Collect in a clearly labeled, sealed container. - Dispose of through a certified hazardous waste vendor.[7]
Contaminated Labware (e.g., vials, pipette tips)	- Collect in a designated, puncture-resistant, and sealed container.[7] - Label as "Hazardous Waste" with the name of the compound.
Contaminated PPE (e.g., gloves, lab coat)	- Doff PPE carefully to avoid self-contamination. [7] - Place in a sealed bag or container labeled as hazardous waste.
Aqueous Waste	- Collect in a sealed, labeled container.[7] - Do not mix with other waste streams unless compatibility is confirmed.

## GPR139 Receptor Signaling Pathway

GPR139 is a G protein-coupled receptor (GPCR) primarily expressed in the central nervous system.[11][12] It is considered an orphan receptor, though some endogenous agonists have been proposed.[11][12] GPR139 has been reported to activate several G protein pathways, with the Gq/11 pathway being the primary one.[11][12][13] Activation of GPR139 can influence neuronal activity and may have a role in modulating the effects of other neurotransmitter systems, such as the opioid system.[13][14]



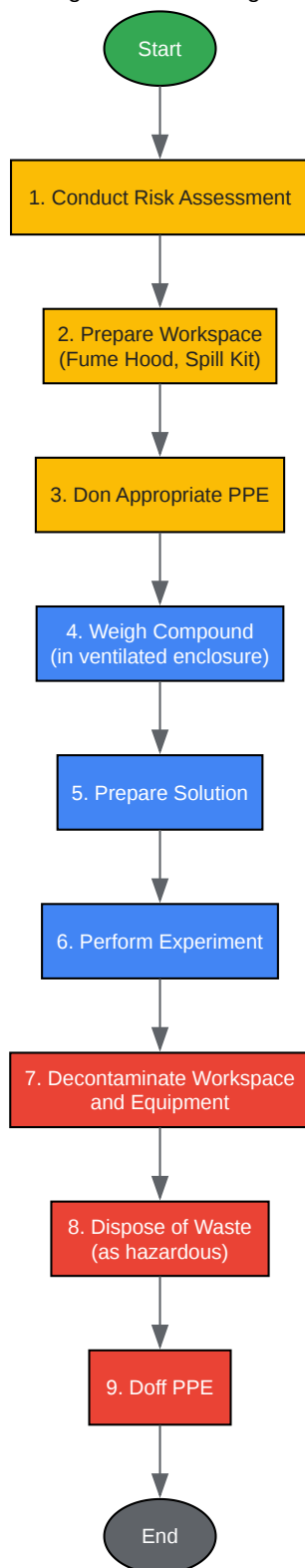
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GPR139 receptor activation and downstream signaling cascade.

## Experimental Workflow for Handling **GPR139 Agonist-2**

The following diagram outlines a standard workflow for handling a potent compound like **GPR139 agonist-2** in a laboratory setting.

## GPR139 Agonist-2 Handling Workflow



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Step-by-step workflow for the safe handling of **GPR139 agonist-2**.

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